



# Hpk1-IN-42 Dose-Response Curve Optimization: A Technical Support Center

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Compound of Interest		
Compound Name:	Hpk1-IN-42	
Cat. No.:	B12367387	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Hpk1-IN-42** and other HPK1 inhibitors. Our goal is to help you optimize your dose-response experiments and overcome common challenges.

## Frequently Asked Questions (FAQs)

Q1: What is Hpk1-IN-42 and what is its mechanism of action?

**Hpk1-IN-42** is a potent and selective small molecule inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1), also known as Mitogen-activated protein kinase kinase kinase kinase 1 (MAP4K1).[1][2] HPK1 is a serine/threonine kinase that acts as a negative regulator of T-cell receptor (TCR) and B-cell receptor (BCR) signaling.[3] By inhibiting HPK1, **Hpk1-IN-42** blocks the phosphorylation of downstream targets like SLP-76, thereby enhancing T-cell activation and cytokine production, which is a promising strategy for cancer immunotherapy.[2][3][4]

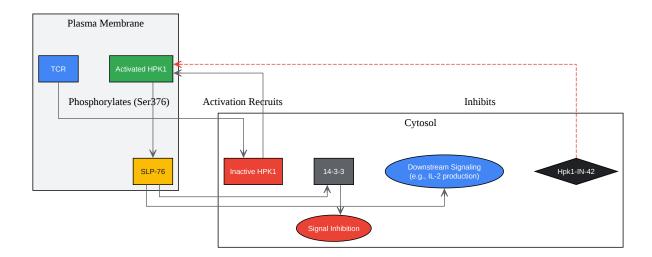
Q2: What are the key signaling pathways regulated by HPK1?

HPK1 is a central node in regulating immune cell activation. Upon TCR activation, HPK1 is recruited to the plasma membrane where it gets activated.[2] Activated HPK1 then phosphorylates the adaptor protein SLP-76 at Serine 376.[1][3][5][6] This phosphorylation creates a binding site for 14-3-3 proteins, leading to the destabilization of the TCR signaling complex and attenuation of the immune response.[2][3] HPK1 also negatively regulates the ERK/MAPK pathway.[5]

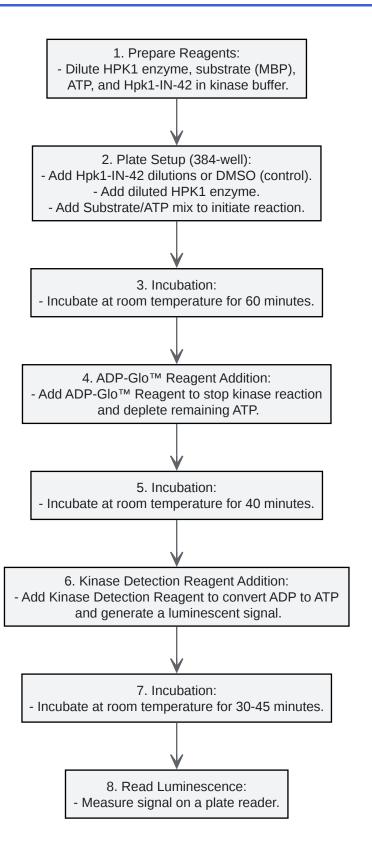


HPK1 Signaling Pathway Diagram

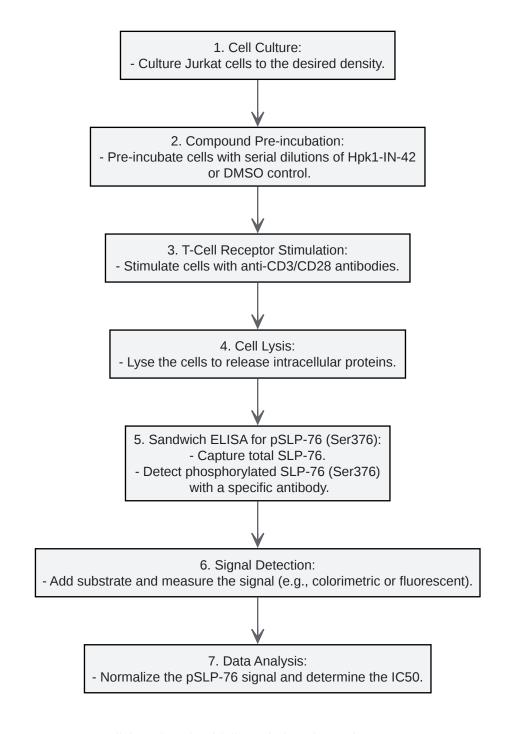












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